

# 1-Methoxypentane: A Comprehensive Health and Safety Technical Guide

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## Compound of Interest

Compound Name: 1-Methoxypentane

Cat. No.: B3055027

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## Introduction

**1-Methoxypentane** (CAS No. 628-80-8), also known as methyl pentyl ether or amyl methyl ether, is a colorless liquid with a characteristic ethereal odor.<sup>[1]</sup> It belongs to the ether class of organic compounds and sees use as a solvent. While specific toxicological data for **1-Methoxypentane** is limited, its structural similarity to other flammable ethers necessitates a cautious approach to its handling and use in laboratory and industrial settings. This guide provides a comprehensive overview of the available health and safety information for **1-Methoxypentane**, including its physical and chemical properties, potential hazards, and recommended safety procedures. Due to the scarcity of data specific to this compound, information from structurally related ethers is also presented to provide a more complete understanding of the potential risks.

## Chemical and Physical Properties

A summary of the key physical and chemical properties of **1-Methoxypentane** is provided in the table below. This information is crucial for understanding its behavior and potential for exposure.

Property	Value	Reference
CAS Number	628-80-8	<a href="#">[1]</a> <a href="#">[2]</a> <a href="#">[3]</a>
Molecular Formula	C6H14O	<a href="#">[1]</a> <a href="#">[3]</a>
Molecular Weight	102.17 g/mol	<a href="#">[3]</a>
Appearance	Colorless liquid	<a href="#">[1]</a>
Odor	Ethereal	<a href="#">[1]</a>
Boiling Point	99.4 °C at 760 mmHg	<a href="#">[1]</a>
Flash Point	4.5 °C	<a href="#">[1]</a>
Density	0.762 g/cm <sup>3</sup>	<a href="#">[1]</a>
Vapor Pressure	44 mmHg at 25 °C	<a href="#">[1]</a>
Solubility	Not available	

## Toxicological Data

Comprehensive toxicological data for **1-Methoxypentane** is not readily available in published literature. The table below summarizes the known information and highlights the existing data gaps. Researchers should handle this chemical with the assumption that it may possess hazards similar to other alkyl ethers until more specific data becomes available.

Toxicity Endpoint	Species	Route	Value	Classification	Reference
Acute Inhalation Toxicity (LC50)	Mouse	Inhalation	133,000 mg/m <sup>3</sup> (15 min)	Causes general anesthesia	<a href="#">[4]</a> <a href="#">[5]</a>
Acute Oral Toxicity (LD50)	Not available	Oral	Not available	Not available	
Acute Dermal Toxicity (LD50)	Not available	Dermal	Not available	Not available	
Skin Corrosion/Irritation	Not available	Dermal	Not available	Not available	
Serious Eye Damage/Irritation	Not available	Ocular	Not available	Not available	
Respiratory or Skin Sensitization	Not available	-	Not available	Not available	
Germ Cell Mutagenicity	Not available	-	Not available	Not available	
Carcinogenicity	Not available	-	Not available	Not available	
Reproductive Toxicity	Not available	-	Not available	Not available	
Specific Target Organ Toxicity (Single Exposure)	Not available	-	Not available	May cause drowsiness or dizziness (based on analog)	<a href="#">[6]</a> <a href="#">[7]</a>

Specific				
Target Organ				
Toxicity (Repeated Exposure)	Not available	-	Not available	Not available
Aspiration Hazard	Not available	-	Not available	Not available

Note: The GHS classification for Specific Target Organ Toxicity (Single Exposure) is based on data for the structural isomer tert-Amyl methyl ether (TAME) and should be considered as indicative rather than definitive for **1-Methoxypentane**.<sup>[6][7]</sup>

## Experimental Protocols

Detailed experimental protocols for the toxicological evaluation of **1-Methoxypentane** have not been published. However, standard methodologies, such as those established by the Organisation for Economic Co-operation and Development (OECD), would be employed. Below are brief descriptions of the relevant OECD test guidelines.

### 3.1. Acute Oral, Dermal, and Inhalation Toxicity

- OECD 420, 423, 425 (Oral), OECD 402 (Dermal), OECD 403, 436, 433 (Inhalation): These guidelines describe methods to assess the acute toxicity of a substance following oral, dermal, or inhalation exposure. The studies involve administering the substance to animals (typically rodents) in a single dose or a series of doses over a short period. The primary endpoint is mortality, which is used to determine the LD50 (oral and dermal) or LC50 (inhalation) value. Clinical signs of toxicity, body weight changes, and gross pathological findings are also recorded.

### 3.2. Skin and Eye Irritation

- OECD 404 (Skin Irritation/Corrosion) and OECD 405 (Eye Irritation/Corrosion): These tests evaluate the potential of a substance to cause irritation or corrosion to the skin and eyes. A small amount of the test substance is applied to the skin or into the eye of an experimental

animal (typically a rabbit). The sites are then observed for signs of erythema (redness), edema (swelling), and other effects.

### 3.3. Mutagenicity

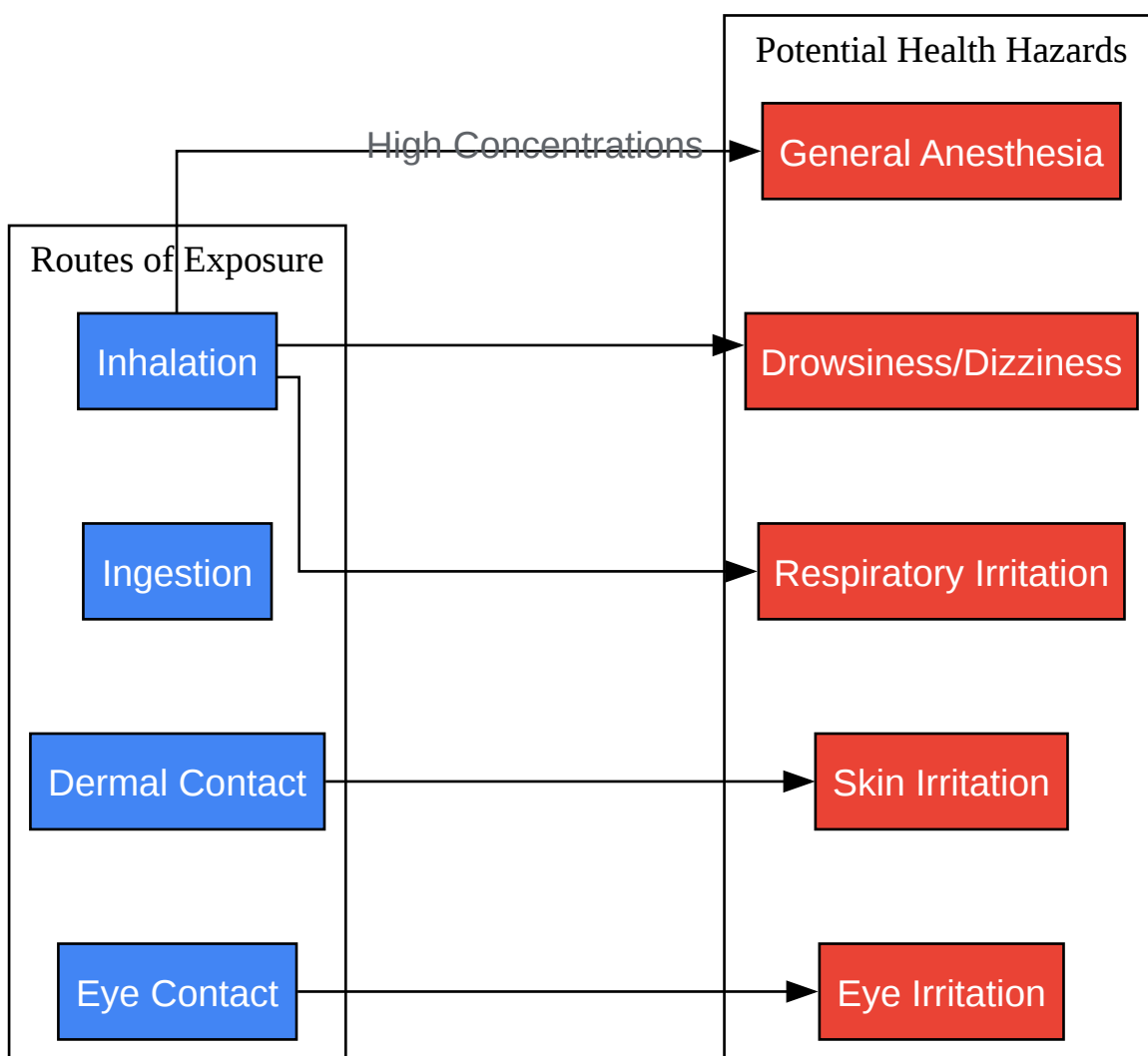
- OECD 471 (Bacterial Reverse Mutation Test - Ames Test): This in vitro assay uses strains of bacteria (e.g., *Salmonella typhimurium*) to detect gene mutations.
- OECD 473 (In Vitro Mammalian Chromosomal Aberration Test): This test identifies substances that cause structural chromosome aberrations in cultured mammalian cells.

### 3.4. Carcinogenicity

- OECD 451 (Carcinogenicity Studies): These are long-term studies, typically conducted over the lifespan of the test animal (e.g., two years in rats), to assess the carcinogenic potential of a chemical.

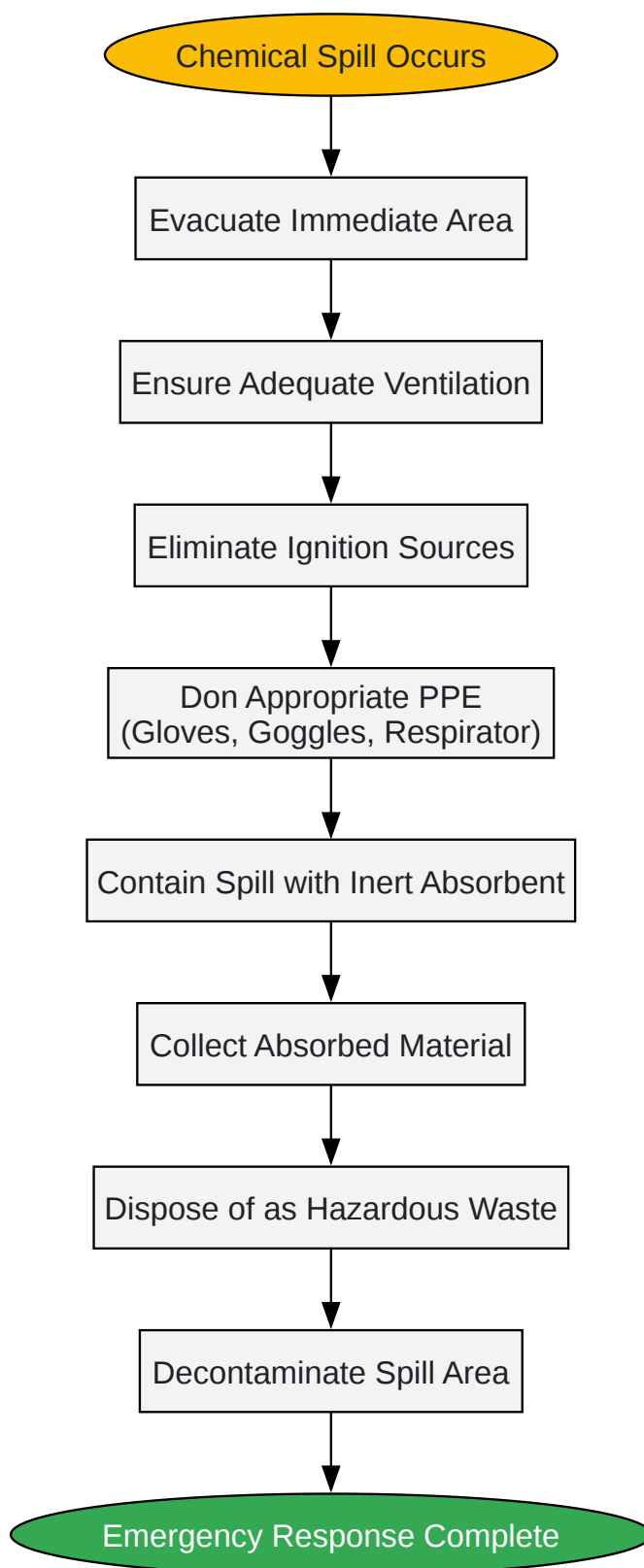
## Health and Safety Visualizations

To better understand the potential hazards and necessary precautions, the following diagrams illustrate the logical relationships of health hazards and a general workflow for emergency response.



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Caption: Logical relationship of potential health hazards of **1-Methoxypentane**.



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- To cite this document: BenchChem. [1-Methoxypentane: A Comprehensive Health and Safety Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3055027#health-and-safety-data-for-1-methoxypentane>]

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